

Nitromethane-d3: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Nitromethane-d3

Cat. No.: B1582242

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling precautions for **Nitromethane-d3** (CAS No. 13031-32-8). The information is compiled to ensure the safe use of this compound in laboratory and research settings.

Hazard Identification and Classification

Nitromethane-d3 is classified as a hazardous substance. It is a flammable liquid and vapor, harmful if swallowed or inhaled, and is suspected of causing cancer.^{[1][2][3][4]}

GHS Classification:

- Flammable liquids, Category 3^{[2][5][6]}
- Acute toxicity, Oral, Category 4^{[2][5]}
- Acute toxicity, Inhalation, Category 4^[2]
- Carcinogenicity, Category 2^{[2][4]}

Signal Word: Warning^{[2][7]}

Hazard Statements:

- H226: Flammable liquid and vapor.[2][7]
- H302: Harmful if swallowed.[7]
- H332: Harmful if inhaled.[2]
- H351: Suspected of causing cancer.[2][3]
- H402: Harmful to aquatic life.[7]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Nitromethane-d3** is presented in the table below.

Property	Value
Molecular Formula	CD3NO2[8][9]
Molecular Weight	64.06 g/mol [8][10]
Appearance	Liquid[1]
Boiling Point	100 °C (lit.)[8][11]
Melting Point	-29 °C (lit.)[8]
Density	1.183 g/mL at 25 °C (lit.)[8][11]
Vapor Pressure	36 hPa at 20 °C[2][12]
Water Solubility	104 g/L at 25 °C[2][12]
Refractive Index	n _{20/D} 1.3795 (lit.)[8][11]

Toxicological Data

The toxicological profile of **Nitromethane-d3** indicates that it is harmful if ingested or inhaled. Absorption into the body can lead to the formation of methemoglobin, which may cause cyanosis, with a possible delayed onset of 2 to 4 hours or longer.[7]

Route of Exposure	Endpoint	Value	Species
Oral	LD50	1,478 mg/kg	Rat
Dermal	LD50	>2,000 mg/kg	Rabbit

Experimental Protocols: Safe Handling and Emergency Procedures

Detailed methodologies for the safe handling and use of **Nitromethane-d3** are crucial to minimize risk.

Handling and Storage

- Ventilation: Handle in a well-ventilated place.[5] Use of local exhaust ventilation is recommended.[6][12]
- Ignition Sources: Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources.[2][5][7] No smoking.[2][5][7]
- Electrostatic Discharge: Take precautionary measures against static discharge.[2][5][7] Use non-sparking tools.[5][7] Ground and bond container and receiving equipment.[5]
- Personal Hygiene: Do not eat, drink, or smoke when using this product.[1][5][7] Wash hands thoroughly after handling.[1][5][7]
- Storage Conditions: Store in a tightly closed container in a dry, cool, and well-ventilated place.[5] Store at room temperature away from light and moisture.[7]

Exposure Controls and Personal Protective Equipment (PPE)

Exposure Parameter	Value
ACGIH TLV (TWA)	20 ppm (Upper Respiratory Tract irritation)[7]
OSHA PEL (TWA)	100 ppm (250 mg/m ³)[7]

- Engineering Controls: Ensure adequate ventilation, especially in confined areas.^[1] Use explosion-proof electrical, ventilating, and lighting equipment.^{[5][7]}
- Eye/Face Protection: Wear safety glasses with side-shields or goggles.^{[5][7]} A face shield may also be necessary.^[7]
- Skin Protection: Wear protective gloves and clothing.^{[5][7]} Choose body protection according to the amount and concentration of the substance at the workplace.^[7]
- Respiratory Protection: If exposure limits are exceeded, use a NIOSH/CEN approved respirator.^{[5][7]}

First-Aid Measures

- General Advice: Consult a physician and show them the safety data sheet.^{[3][7]}
- Inhalation: Move the person to fresh air.^{[5][7]} If not breathing, give artificial respiration.^{[3][7]}
- Skin Contact: Take off immediately all contaminated clothing.^{[5][7]} Wash off with soap and plenty of water.^{[5][7]}
- Eye Contact: Rinse cautiously with water for several minutes.^[2] Flush eyes with water for at least 15 minutes and get medical attention.^[7]
- Ingestion: Do NOT induce vomiting.^{[3][7]} Rinse mouth with water.^{[3][5][7]} Never give anything by mouth to an unconscious person.^{[3][5][7]}

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.^{[3][6][7]}
- Specific Hazards: Vapors are heavier than air and may spread along floors, forming explosive mixtures with air.^{[2][6]} Hazardous decomposition products include carbon oxides and nitrogen oxides (NO_x).^{[3][7]}
- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary.^{[3][5][7]}

Accidental Release Measures

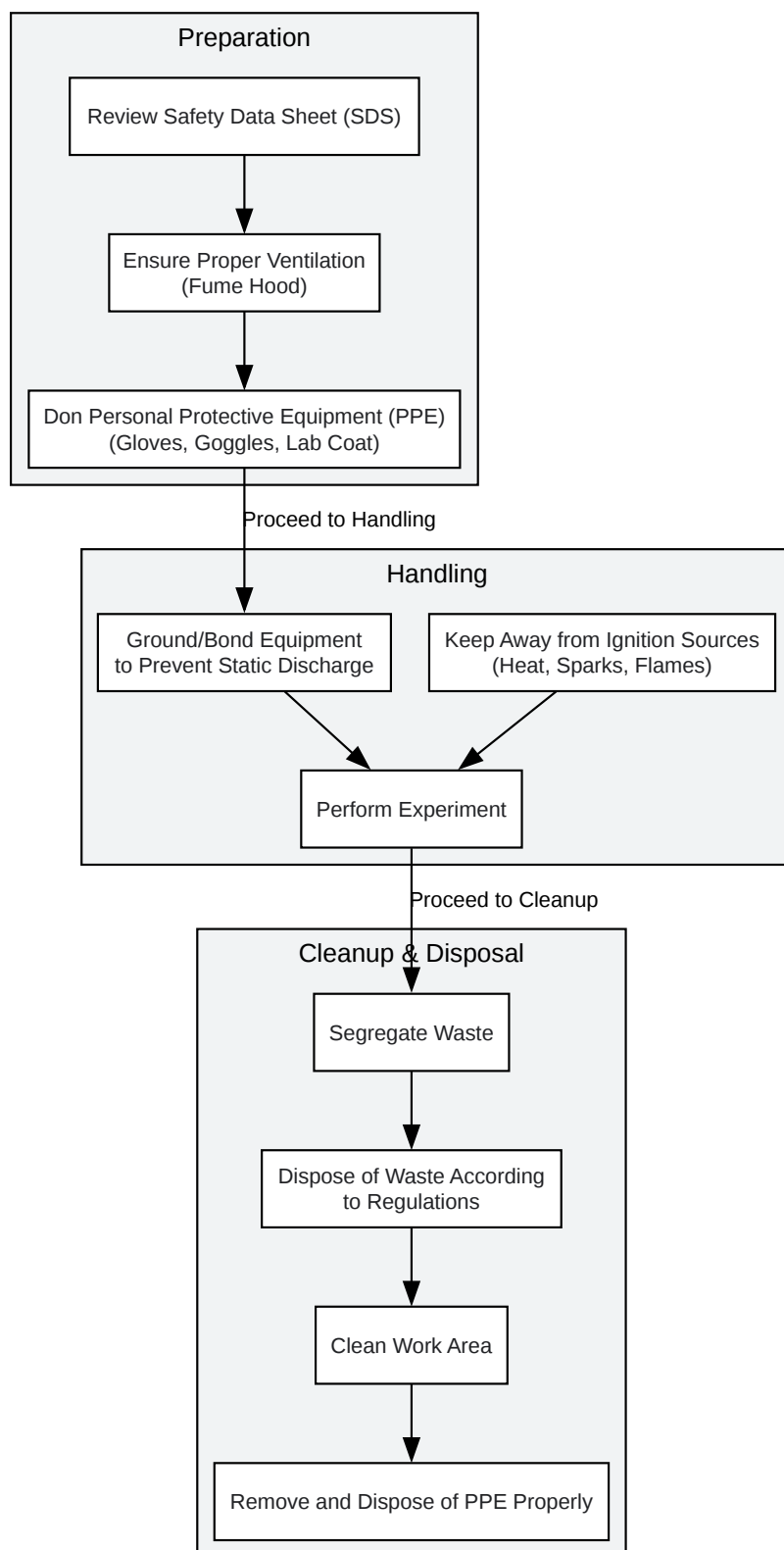
- Personal Precautions: Use personal protective equipment.^{[5][7]} Avoid breathing vapors, mist, or gas.^{[3][5][7]} Ensure adequate ventilation.^{[3][5][7]} Remove all sources of ignition.^{[3][5][7]}
- Environmental Precautions: Prevent further leakage or spillage if safe to do so.^{[3][7]} Do not let the product enter drains.^{[3][7]}
- Containment and Cleaning Up: Contain spillage and collect with an electrically protected vacuum cleaner or by wet-brushing and place in a container for disposal according to local regulations.^[3] Absorb with liquid-binding material (e.g., sand, diatomaceous earth, acid binders, universal binders).^[2]

Stability and Reactivity

- Chemical Stability: Stable under recommended storage conditions.^[7]
- Conditions to Avoid: Heat, flames, and sparks.^{[7][12]}
- Incompatible Materials: Amines, strong acids, strong bases, strong oxidizing agents, and strong reducing agents.^[7]
- Hazardous Decomposition Products: Under fire conditions, forms carbon oxides and nitrogen oxides (NO_x).^[7]

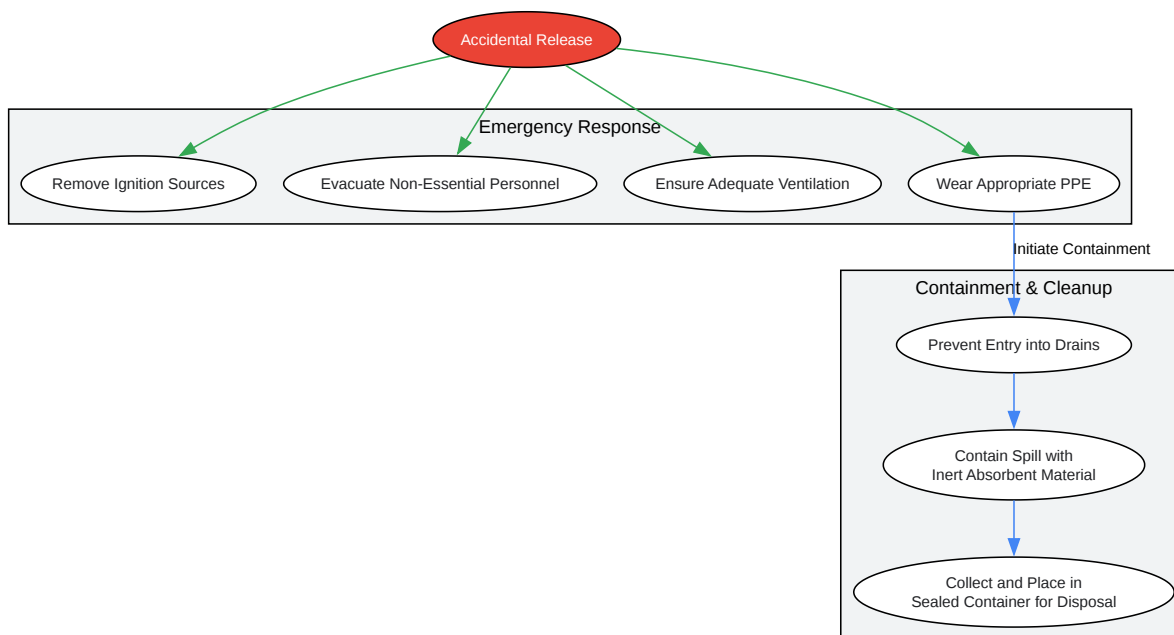
Visualizations

The following diagrams illustrate key safety workflows and logical relationships for handling **Nitromethane-d3**.



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Caption: A general workflow for the safe handling of **Nitromethane-d3**.



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Caption: Emergency response protocol for an accidental release of **Nitromethane-d3**.

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References

- 1. fishersci.com [fishersci.com]

- 2. carlroth.com:443 [carlroth.com:443]
- 3. armar-europa.de [armar-europa.de]
- 4. sds.chemdox.com [sds.chemdox.com]
- 5. echemi.com [echemi.com]
- 6. sds.chemdox.com [sds.chemdox.com]
- 7. isotope.com [isotope.com]
- 8. 硝基甲烷-d3 99 atom % D | Sigma-Aldrich [sigmaaldrich.com]
- 9. fishersci.fr [fishersci.fr]
- 10. wissen.science-and-fun.de [wissen.science-and-fun.de]
- 11. NITROMETHANE-D3 | 13031-32-8 [chemicalbook.com]
- 12. carlroth.com [carlroth.com]
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